

# Spectroscopic Analysis of 4-(2-Chlorophenyl)pyrrolidin-2-one: A Technical Overview

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## Compound of Interest

Compound Name: 4-(2-Chlorophenyl)pyrrolidin-2-one

CAS No.: 28311-22-0

Cat. No.: B1598210

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An In-depth Guide for Scientific Professionals

## Introduction

**4-(2-Chlorophenyl)pyrrolidin-2-one** is a substituted  $\gamma$ -lactam, a structural motif of significant interest in medicinal chemistry and drug development. The pyrrolidin-2-one core is a privileged scaffold found in a variety of biologically active compounds, including nootropics like piracetam. The introduction of a 2-chlorophenyl substituent at the 4-position introduces specific steric and electronic properties that can modulate pharmacological activity, making a thorough structural and spectroscopic characterization essential for its application in research and development.

This technical guide provides a comprehensive overview of the key spectroscopic data for **4-(2-Chlorophenyl)pyrrolidin-2-one**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Understanding these spectroscopic signatures is fundamental for confirming the identity, assessing the purity, and elucidating the structure of this compound in various experimental settings. The causality behind spectral

features will be discussed, offering insights for researchers working with this and structurally related molecules.

It is important to note that while extensive data is available for the isomeric 4-(4-chlorophenyl)pyrrolidin-2-one, specific experimental spectra for the 2-chloro isomer are less commonly reported. This guide is compiled based on established principles of spectroscopy and available data for structurally analogous compounds.

## Molecular Structure and Spectroscopic Correlation

The structural framework of **4-(2-Chlorophenyl)pyrrolidin-2-one** dictates its characteristic spectroscopic fingerprints. The molecule consists of a five-membered lactam ring attached to a benzene ring substituted with a chlorine atom at the ortho position.

Diagram: Molecular Structure of **4-(2-Chlorophenyl)pyrrolidin-2-one**

A schematic representation of the **4-(2-Chlorophenyl)pyrrolidin-2-one** molecule.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

### $^1\text{H}$ NMR (Proton NMR) Analysis

The  $^1\text{H}$  NMR spectrum of **4-(2-Chlorophenyl)pyrrolidin-2-one** will exhibit distinct signals corresponding to the protons on the pyrrolidinone ring and the aromatic ring. The chemical shifts are influenced by the electronegativity of adjacent atoms (oxygen, nitrogen, chlorine) and anisotropic effects from the aromatic ring and the carbonyl group.

| Proton Assignment                         | Expected Chemical Shift (ppm) | Multiplicity  | Coupling Constants (Hz) | Notes                                                                                            |
|-------------------------------------------|-------------------------------|---------------|-------------------------|--------------------------------------------------------------------------------------------------|
| N-H                                       | 7.0 - 8.5                     | Broad Singlet | -                       | The chemical shift can be highly variable depending on solvent and concentration.                |
| Aromatic (C <sub>6</sub> H <sub>4</sub> ) | 7.1 - 7.5                     | Multiplet     | ortho, meta, para       | The ortho-substitution pattern leads to a complex, overlapping multiplet.                        |
| H-4 (CH)                                  | 3.8 - 4.2                     | Multiplet     | J(H4, H3), J(H4, H5)    | This proton is a chiral center and its signal will be split by adjacent CH <sub>2</sub> protons. |
| H-5 (CH <sub>2</sub> )                    | 3.5 - 3.9                     | Multiplet     | J(H5, H4), J(H5, N-H)   | Diastereotopic protons due to the adjacent chiral center, may appear as complex multiplets.      |
| H-3 (CH <sub>2</sub> )                    | 2.5 - 2.9                     | Multiplet     | J(H3, H4)               | Diastereotopic protons adjacent to the carbonyl group, shifted downfield.                        |

Expert Insights: The diastereotopic nature of the protons at the C-3 and C-5 positions arises from the chirality at C-4. This can result in more complex splitting patterns than simple triplets or quartets. Two-dimensional NMR techniques, such as COSY, would be invaluable in definitively assigning these proton signals.

## <sup>13</sup>C NMR (Carbon-13) Analysis

The proton-decoupled <sup>13</sup>C NMR spectrum will show ten distinct signals, corresponding to each unique carbon atom in the molecule.

| Carbon Assignment      | Expected Chemical Shift (ppm) | Notes                                                                      |
|------------------------|-------------------------------|----------------------------------------------------------------------------|
| C=O (C-2)              | 175 - 180                     | The carbonyl carbon is the most deshielded and appears furthest downfield. |
| Aromatic (C-Cl)        | 132 - 135                     | The carbon directly attached to the chlorine atom.                         |
| Aromatic (C-H)         | 127 - 130                     | Four distinct signals are expected for the aromatic CH carbons.            |
| Aromatic (C-C4)        | 140 - 145                     | The quaternary aromatic carbon attached to the pyrrolidinone ring.         |
| C-4 (CH)               | 40 - 45                       | The methine carbon of the pyrrolidinone ring.                              |
| C-5 (CH <sub>2</sub> ) | 45 - 50                       | The methylene carbon adjacent to the nitrogen atom.                        |
| C-3 (CH <sub>2</sub> ) | 35 - 40                       | The methylene carbon adjacent to the carbonyl group.                       |

Expert Insights: The chemical shifts in the aromatic region can be predicted using incremental rules, but the ortho-substitution can lead to some deviation. DEPT (Distortionless Enhancement

by Polarization Transfer) experiments would be crucial to distinguish between CH, CH<sub>2</sub>, and quaternary carbons.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum arises from the absorption of infrared radiation, which excites molecular vibrations.

| Vibrational Mode        | Expected Absorption Range (cm <sup>-1</sup> ) | Intensity     | Notes                                                                         |
|-------------------------|-----------------------------------------------|---------------|-------------------------------------------------------------------------------|
| N-H Stretch             | 3200 - 3400                                   | Medium-Strong | A broad peak is characteristic of the amide N-H bond.                         |
| C-H Stretch (Aromatic)  | 3000 - 3100                                   | Medium        |                                                                               |
| C-H Stretch (Aliphatic) | 2850 - 3000                                   | Medium        |                                                                               |
| C=O Stretch (Amide)     | 1680 - 1720                                   | Strong        | This is a very characteristic and intense absorption for the lactam carbonyl. |
| C=C Stretch (Aromatic)  | 1450 - 1600                                   | Medium        | A series of peaks is expected.                                                |
| C-N Stretch             | 1200 - 1350                                   | Medium        |                                                                               |
| C-Cl Stretch            | 750 - 780                                     | Strong        | Characteristic of ortho-disubstituted benzene rings.                          |

Expert Insights: The position of the amide C=O stretch is a key diagnostic peak. Its frequency is influenced by ring strain and any hydrogen bonding present in the sample. The out-of-plane bending vibrations in the fingerprint region (below 1000 cm<sup>-1</sup>) can also provide valuable information about the aromatic substitution pattern.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **4-(2-Chlorophenyl)pyrrolidin-2-one** ( $C_{10}H_{10}ClNO$ ), the expected monoisotopic mass is approximately 195.05 g/mol .

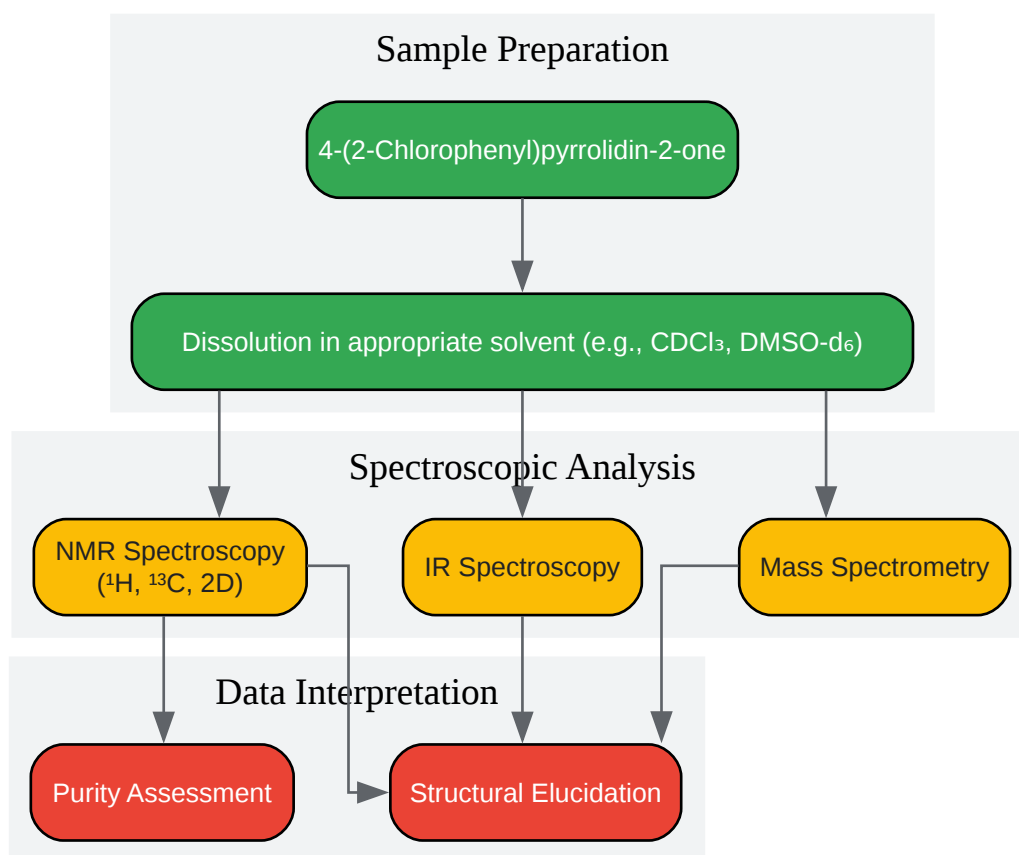
Expected Fragmentation Pattern:

Under electron ionization (EI), the molecular ion peak ( $M^+$ ) would be observed. A characteristic feature will be the  $M+2$  peak at approximately one-third the intensity of the  $M^+$  peak, which is indicative of the presence of a single chlorine atom (due to the natural abundance of the  $^{35}Cl$  and  $^{37}Cl$  isotopes).

Key fragment ions would likely arise from:

- Loss of the chlorophenyl group: Cleavage of the C4-C(Aryl) bond.
- Fragmentation of the pyrrolidinone ring: Loss of CO, and other ring-opening fragmentations.
- Formation of a chlorotropylium ion or related aromatic fragments.

Diagram: Spectroscopic Analysis Workflow



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A generalized workflow for the spectroscopic characterization of a chemical compound.

## Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental technique.

### NMR Spectroscopy Protocol

- **Sample Preparation:** Accurately weigh 5-10 mg of **4-(2-Chlorophenyl)pyrrolidin-2-one** and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>) in a standard 5 mm NMR tube.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, typically operating at a proton frequency of 300 MHz or higher.

- **$^1\text{H}$  NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a  $90^\circ$  pulse angle and a relaxation delay of 1-2 seconds.
- **$^{13}\text{C}$  NMR Acquisition:** Acquire the proton-decoupled  $^{13}\text{C}$  NMR spectrum. A larger number of scans will be required compared to  $^1\text{H}$  NMR due to the lower natural abundance of  $^{13}\text{C}$ .
- **Data Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak as an internal standard.

## IR Spectroscopy Protocol

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Record the spectrum, typically in the range of  $4000\text{--}400\text{ cm}^{-1}$ . Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. A background spectrum should be collected prior to the sample spectrum.
- **Data Processing:** The resulting spectrum is typically presented as percent transmittance versus wavenumber ( $\text{cm}^{-1}$ ).

## Mass Spectrometry Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer. For a volatile compound, this can be done via a Gas Chromatography (GC-MS) system or by using a direct insertion probe. For less volatile samples, Liquid Chromatography-Mass Spectrometry (LC-MS) with electrospray ionization (ESI) may be more appropriate.
- **Ionization:** Ionize the sample using a suitable method (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio ( $m/z$ ) using a mass analyzer (e.g., quadrupole, time-of-flight).



- Detection: Detect the ions to generate the mass spectrum.

## Conclusion

The spectroscopic characterization of **4-(2-Chlorophenyl)pyrrolidin-2-one** through NMR, IR, and MS provides a complete picture of its molecular structure. The data presented in this guide, based on established spectroscopic principles, serves as a crucial reference for researchers in identity confirmation, quality control, and further development of this and related compounds. The interplay of the pyrrolidinone ring and the ortho-substituted chlorophenyl group results in a unique set of spectral data that, when properly interpreted, unambiguously defines the molecule's constitution.

## References

Due to the limited availability of specific experimental data for **4-(2-Chlorophenyl)pyrrolidin-2-one** in publicly accessible databases, this section provides general, authoritative references for the spectroscopic techniques discussed.

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